

The Solubility Profile of Pigment Yellow 194 in Organic Solvents: A Technical Guide

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Compound of Interest

Compound Name: *Pigment Yellow 194*

Cat. No.: *B1581403*

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For Researchers, Scientists, and Formulation Professionals

This technical guide provides a comprehensive overview of the solubility characteristics of **Pigment Yellow 194** (C.I. 11785), a benzimidazolone pigment widely utilized in the ink, paint, and plastics industries. Understanding its solubility is critical for formulation development, ensuring stability, and optimizing performance in various applications. While precise quantitative solubility data is limited in publicly available literature, this document consolidates available information on its resistance to various organic solvents and outlines a standard experimental protocol for determining its solubility.

Physicochemical Properties of Pigment Yellow 194

| Property | Value | Reference |
|----------------------------|--|-----------|
| Chemical Name | N-(2-oxo-2,3-dihydro-1H-benzimidazol-5-yl)-3-oxo-butanamide, coupled with diazotized o-anisidine | [1] |
| C.I. Name | Pigment Yellow 194 | [2] |
| C.I. Number | 11785 | [2] |
| CAS Number | 82199-12-0 | [2] |
| Molecular Formula | C ₁₈ H ₁₇ N ₅ O ₄ | [1] |
| Molecular Weight | 367.36 g/mol | [1] |
| Water Solubility | 8.6 µg/L at 24°C | [3] |
| Organic Solvent Solubility | 2.02 mg/L at 20°C (specific solvents not detailed) | [3] |

Solubility and Resistance in Organic Solvents

Pigment Yellow 194 is generally characterized by its low solubility in common organic solvents, a desirable property for applications requiring high fastness and resistance to migration. Technical datasheets often report resistance on a scale, which is indicative of its insolubility.

| Solvent | Resistance Rating (1-5 Scale) ¹ | Resistance Rating (1-8 Scale) ² | Observations |
|---------------------------|---|---|----------------------------------|
| Xylene | 3 | - | Moderate Resistance |
| Ethanol | 4 | 4-5 | Good to Very Good Resistance |
| Ethyl Acetate | 3 | 4-5 | Moderate to Very Good Resistance |
| Methyl Ethyl Ketone (MEK) | 3 | 4 | Moderate to Good Resistance |
| White Spirit | 4 | 5 | Good to Very Good Resistance |
| Toluene | - | 5 | Very Good Resistance |
| Solvent Mixture | - | 4 | Good Resistance |

¹Data sourced from a technical data sheet where 5 indicates the highest resistance.^[2] ²Data sourced from a technical data sheet where 5 indicates the highest fastness for staining and 8 is the highest for lightfastness.^[4]

Experimental Protocol for Determining Pigment Solubility

While specific protocols for **Pigment Yellow 194** are not readily published, a general methodology for determining the solubility of pigments in organic solvents can be established based on standard laboratory practices. This protocol is designed to provide a consistent and reproducible method for quantifying solubility.

Objective: To determine the concentration of **Pigment Yellow 194** dissolved in a specific organic solvent at a given temperature.

Materials:

- **Pigment Yellow 194** powder

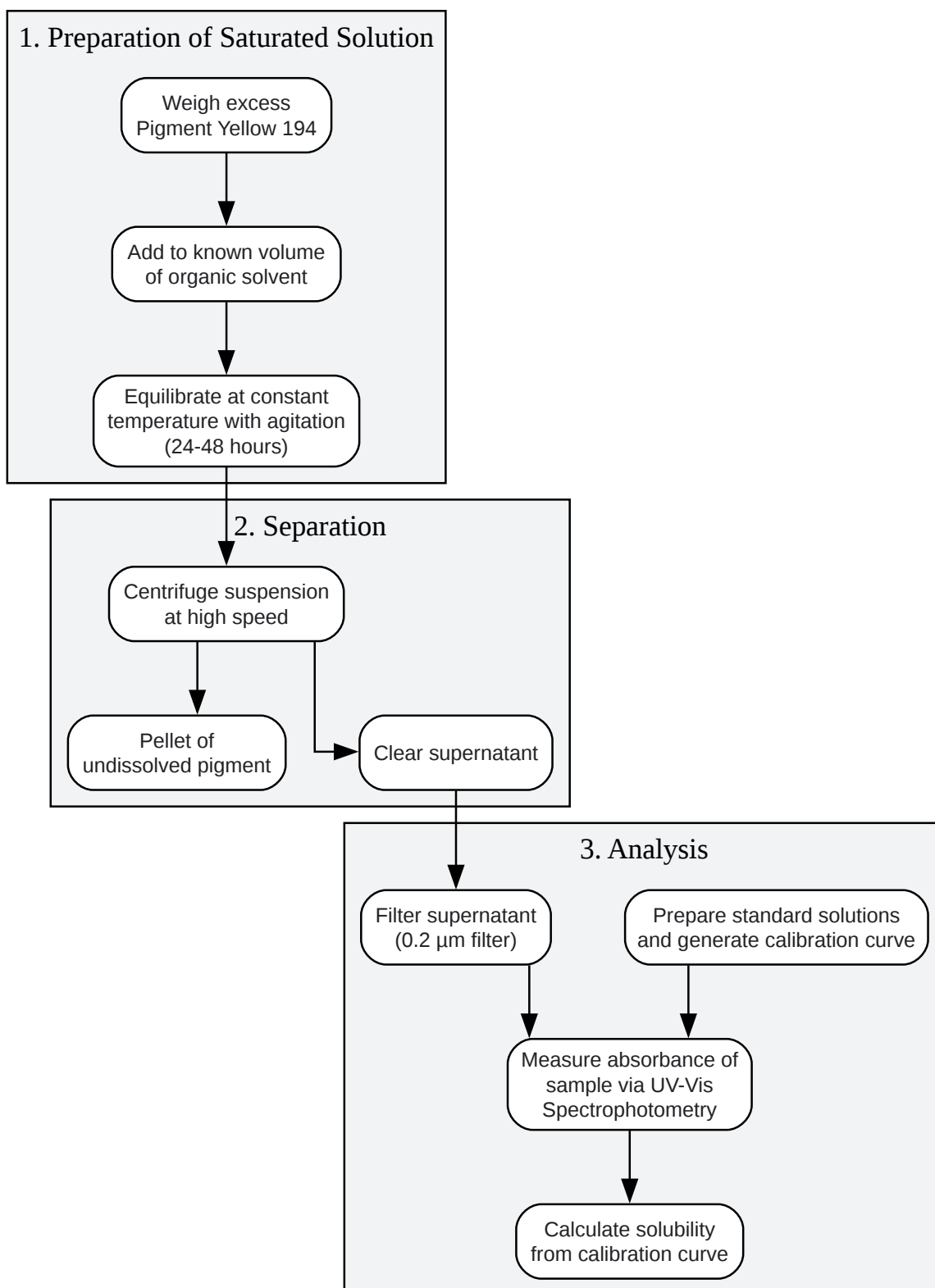
- Selected organic solvent(s) of analytical grade
- Volumetric flasks
- Analytical balance
- Constant temperature shaker or water bath
- Centrifuge capable of high-speed operation
- Syringe filters (e.g., 0.2 μm PTFE)
- UV-Vis Spectrophotometer
- Cuvettes

Methodology:

- Preparation of a Saturated Solution:
 - Accurately weigh an excess amount of **Pigment Yellow 194** and add it to a known volume of the organic solvent in a sealed container (e.g., a screw-cap flask). The excess is crucial to ensure saturation.
 - Place the container in a constant temperature shaker or water bath set to the desired temperature (e.g., 25°C).
 - Agitate the mixture for a prolonged period (e.g., 24-48 hours) to ensure equilibrium is reached.
- Separation of Undissolved Pigment:
 - After the equilibration period, transfer the suspension to a centrifuge tube.
 - Centrifuge the suspension at a high speed (e.g., 10,000 rpm) for a sufficient time (e.g., 30 minutes) to pellet all undissolved pigment particles.
- Sample Collection and Filtration:

- Carefully extract a known volume of the clear supernatant using a pipette, ensuring no disturbance of the sedimented pigment.
- For complete removal of any remaining fine particles, filter the supernatant through a syringe filter (0.2 μm) into a clean, dry vial. This step is critical to prevent scattering effects during spectrophotometric analysis.
- Spectrophotometric Analysis:
 - Prepare a series of standard solutions of **Pigment Yellow 194** of known concentrations in the same solvent.
 - Measure the absorbance of the standard solutions at the wavelength of maximum absorbance (λ_{max}) for **Pigment Yellow 194** to generate a calibration curve (Absorbance vs. Concentration).
 - Measure the absorbance of the filtered sample solution.
 - Using the calibration curve, determine the concentration of **Pigment Yellow 194** in the sample. This concentration represents the solubility of the pigment in that solvent at the specified temperature.

Experimental Workflow for Solubility Determination

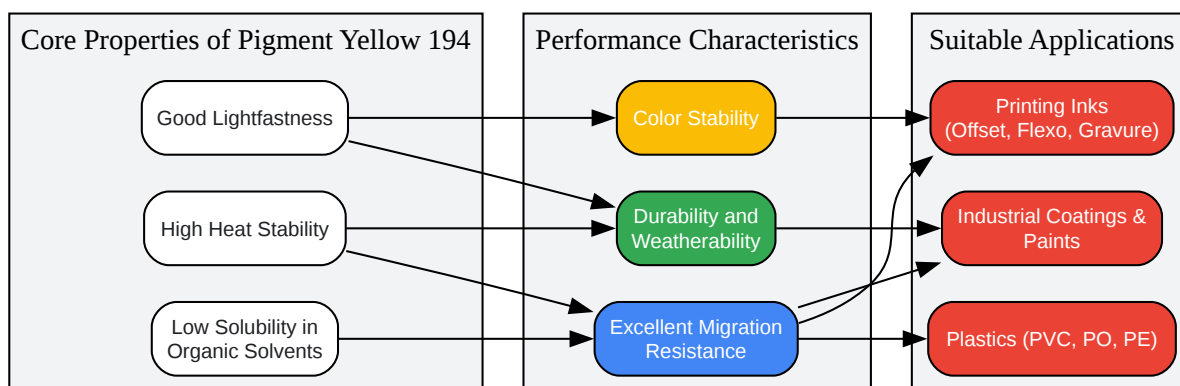


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Caption: Workflow for determining the solubility of **Pigment Yellow 194**.

Logical Relationship of Pigment Properties and Application

The inherent properties of **Pigment Yellow 194**, particularly its low solubility and high fastness, directly influence its suitability for various applications.



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Caption: Relationship between properties and applications of **Pigment Yellow 194**.

In conclusion, **Pigment Yellow 194**'s value in industrial applications is intrinsically linked to its poor solubility in organic solvents. While quantitative data remains sparse, the provided qualitative assessments and a standardized experimental protocol offer a robust framework for researchers and formulators to evaluate and utilize this pigment effectively.

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